

Application Note: Comprehensive Safety Protocol for Handling Di-tert-butyl Oxalate

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Compound of Interest

Compound Name: Di-tert-butyl oxalate

Cat. No.: B1345461

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Audience: Researchers, scientists, and drug development professionals.

1.0 Introduction

Di-tert-butyl oxalate is an organic compound utilized as a reagent and intermediate in various synthetic processes within research and pharmaceutical development.^[1] While a valuable chemical, its handling requires strict adherence to safety protocols due to its potential hazards. This document provides detailed guidelines and protocols for the safe handling, storage, and disposal of **di-tert-butyl oxalate** to minimize risk and ensure a safe laboratory environment.

2.0 Hazard Identification and Classification

Di-tert-butyl oxalate is classified as a hazardous substance. The primary hazards include skin, eye, and potential respiratory irritation.^{[2][3]} It is also a combustible solid.

Table 1: GHS Hazard Classification for **Di-tert-butyl Oxalate**

Category	GHS Classification	Hazard Statement
Pictogram	GHS07 (Exclamation Mark)	-
Signal Word	Warning[2]	-
Skin Corrosion/Irritation	Skin Irritation, Category 2[3]	H315: Causes skin irritation.[2] [3]
Serious Eye Damage/Irritation	Eye Irritation, Category 2A[3]	H319: Causes serious eye irritation.[2][3]

| Specific Target Organ Toxicity | May cause respiratory irritation | H335: May cause respiratory irritation.[4] |

3.0 Physical and Chemical Properties

Understanding the properties of **di-tert-butyl oxalate** is crucial for its safe handling.

Table 2: Physical and Chemical Properties of **Di-tert-butyl Oxalate**

Property	Value	Reference
Chemical Formula	C₁₀H₁₈O₄	[2]
Molecular Weight	202.25 g/mol	[3]
CAS Number	691-64-5	[2]
Appearance	Colorless crystalline solid / liquid	[1][2]
Melting Point	69-72 °C	[5][6]
Boiling Point	229.3 °C at 760 mmHg	[1]
Flash Point	90 °C	[1]
Solubility	Soluble in organic solvents (e.g., ethanol, DMF); almost insoluble in water.	[1]

| Storage Temperature | 2-8 °C [\[\[2\]](#) |

4.0 Experimental Protocols

Adherence to the following protocols is mandatory when working with **di-tert-butyl oxalate**.

Protocol 1: Standard Operating Procedure for Handling

Objective: To outline the safe procedure for handling **di-tert-butyl oxalate** during routine laboratory work.

1. Engineering Controls:

- Always handle **di-tert-butyl oxalate** inside a certified chemical fume hood to avoid inhalation of dust or vapors.[\[2\]](#)
- Ensure an eyewash station and safety shower are readily accessible.[\[7\]](#)

2. Personal Protective Equipment (PPE):

- Eye Protection: Wear chemical safety goggles with side shields conforming to EN166 (EU) or NIOSH (US) standards.[\[2\]](#)
- Hand Protection: Wear chemical-resistant gloves (e.g., butyl rubber).[\[8\]](#) Inspect gloves for integrity before each use and use proper removal technique to avoid skin contact.[\[2\]](#)
- Skin and Body Protection: Wear a flame-retardant lab coat, long pants, and closed-toe shoes.[\[1\]](#)[\[9\]](#)
- Respiratory Protection: For operations that may generate significant dust, use a NIOSH-approved N95 dust mask or a higher level of respiratory protection.

3. Handling Procedure:

- Before use, ensure the container is at room temperature to avoid moisture condensation.
- Carefully open the container in a fume hood.
- Weigh out the required amount using a clean spatula. Avoid creating dust.[\[2\]](#)
- Close the container tightly after use.[\[2\]](#)
- Wash hands thoroughly after handling, even if gloves were worn.[\[2\]](#)

Protocol 2: Emergency Spill Response

Objective: To provide a clear procedure for managing spills of **di-tert-butyl oxalate**.

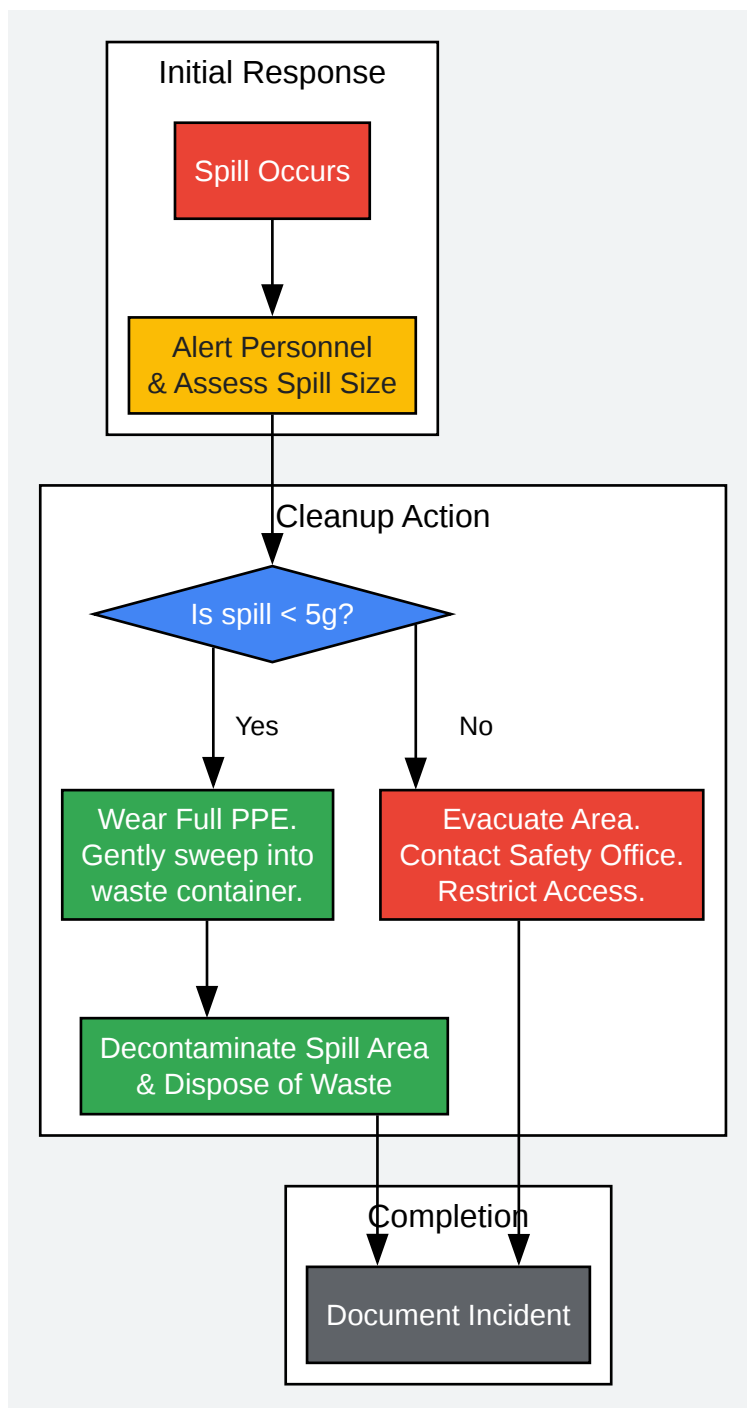
1. Small Spills (less than 5g):

- Alert personnel in the immediate area.
- Wearing the full PPE described in Protocol 1, gently sweep up the solid material.^[2] Avoid generating dust.
- Place the spilled material into a labeled, sealed container for hazardous waste disposal.^[2]
- Clean the spill area with a cloth dampened with a suitable solvent (e.g., isopropanol), followed by soap and water.
- Place all contaminated cleaning materials in the hazardous waste container.

2. Large Spills (more than 5g):

- Evacuate the laboratory immediately and alert the lab supervisor and institutional safety office.
- Prevent entry into the affected area.
- Allow only trained emergency response personnel with appropriate respiratory protection (e.g., self-contained breathing apparatus) to clean the spill.^[2]
- The cleanup procedure involves carefully sweeping or shoveling the material into suitable, closed containers for disposal.^[2]

Figure 1: Emergency Spill Response Workflow



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Caption: Workflow for responding to a **di-tert-butyl oxalate** spill.

Protocol 3: First Aid Measures

Objective: To outline immediate first aid steps following exposure.

- Eye Contact: Immediately flush eyes with copious amounts of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Remove contact lenses if present and easy to do.[2] Seek immediate medical attention.[2]
- Skin Contact: Remove contaminated clothing. Immediately wash the affected skin with plenty of soap and water.[2] If irritation persists, seek medical attention.
- Inhalation: Move the exposed individual to fresh air.[2] If breathing is difficult or has stopped, provide artificial respiration. Seek immediate medical attention.[2]
- Ingestion: Do NOT induce vomiting. Never give anything by mouth to an unconscious person.[2] Rinse the mouth thoroughly with water.[2] Seek immediate medical attention.

Protocol 4: Storage and Disposal

Objective: To define the correct procedures for storing and disposing of **di-tert-butyl oxalate**.

1. Storage:

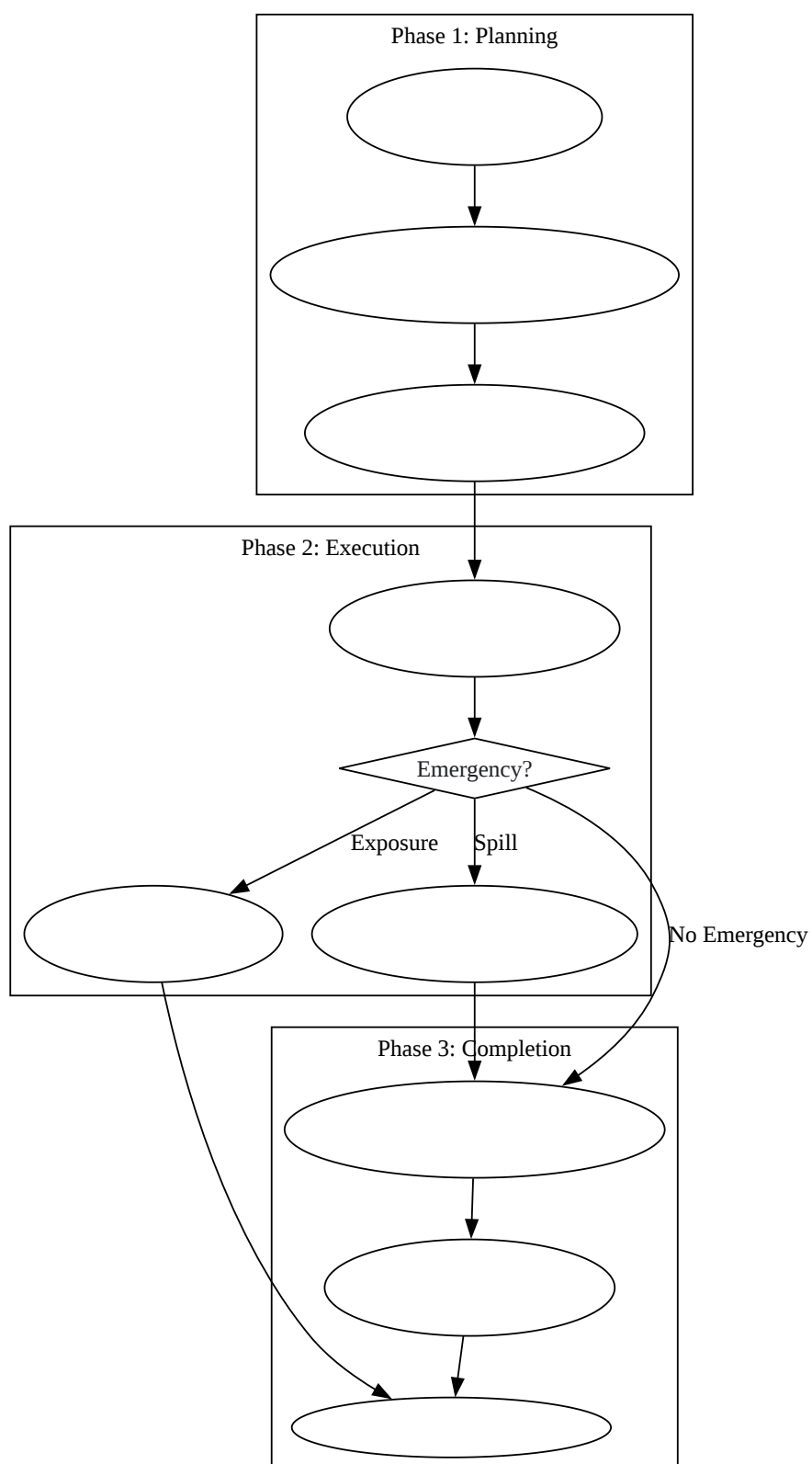
- Store in a cool, dry, and well-ventilated area, away from incompatible materials such as strong acids and bases.[2][10]
- The recommended storage temperature is between 2-8°C.[2]
- Keep containers tightly closed to prevent contamination and moisture absorption.[2]
- Store away from sources of heat or ignition.

2. Disposal:

- Dispose of **di-tert-butyl oxalate** and its containers as hazardous waste.
- Do not allow the product to enter drains or waterways.[2]
- Surplus and non-recyclable solutions should be handled by a licensed disposal company.[2]
A common method is to dissolve the material in a combustible solvent and burn it in a chemical incinerator equipped with an afterburner and scrubber.[2]
- Contaminated packaging should be disposed of as unused product.[2]

5.0 Visualization of Safety Workflow

A systematic approach to safety is paramount. The following diagram illustrates the logical workflow for handling **di-tert-butyl oxalate** from planning to disposal.



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